

"6-(tert-Butoxy)-6-oxohexanoic NHS ester" safety data sheet

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Compound of Interest

Compound Name: 6-(tert-Butoxy)-6-oxohexanoic
NHS ester

Cat. No.: B1416414

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Technical Guide: 6-(tert-Butoxy)-6-oxohexanoic NHS Ester

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **6-(tert-Butoxy)-6-oxohexanoic NHS ester** (CAS No. 402958-62-7) was not publicly available at the time of this compilation. The safety data presented herein is based on the closely related precursor, 6-(tert-Butoxy)-6-oxohexanoic acid, and general knowledge of N-hydroxysuccinimide (NHS) esters. This information should be used as a guide and not as a substitute for a compound-specific SDS. All laboratory work should be conducted under the supervision of qualified personnel and with appropriate safety measures in place.

Introduction

6-(tert-Butoxy)-6-oxohexanoic N-hydroxysuccinimide (NHS) ester is a chemical reagent commonly employed in bioconjugation, chemical biology, and drug development. It features two key functional groups: a tert-butyl ester, which can be removed under acidic conditions, and an NHS ester. The NHS ester moiety reacts efficiently and specifically with primary amines, such as those found on the side chain of lysine residues in proteins or on aminosilane-coated surfaces, to form stable amide bonds.^{[1][2][3]} This reactivity makes it a valuable tool for linking molecules of interest to biological substrates.

Safety and Handling

As a specific Safety Data Sheet is unavailable, the following information is derived from the precursor, 6-(tert-Butoxy)-6-oxohexanoic acid, and general safety protocols for NHS esters.

Hazard Identification

Based on the precursor, this compound may be harmful if swallowed and may cause skin, eye, and respiratory irritation.[4] NHS esters, in general, should be handled with care as they are reactive compounds.

Precautionary Measures

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][6]
- Avoid contact with skin and eyes.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] A storage temperature of -20°C is recommended.[2]
- Keep away from heat, sparks, and open flames.[5]

First Aid Measures

- If on skin: Immediately wash with plenty of water and soap. Remove contaminated clothing.
[5]

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- If swallowed: Immediately call a POISON CENTER or doctor. Do not induce vomiting.[5]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[6]

Physicochemical Data

Quantitative data for **6-(tert-Butoxy)-6-oxohexanoic NHS ester** is not readily available. The following table summarizes data for the precursor, 6-(tert-Butoxy)-6-oxohexanoic acid.

Property	Value	Source
Molecular Formula	C10H18O4	[4]
Molecular Weight	202.25 g/mol	[4]
Appearance	Solid or semi-solid or lump or liquid	
Purity	>95%	[2]
Storage Temperature	-20°C	[2]

Experimental Protocols

The primary application of **6-(tert-Butoxy)-6-oxohexanoic NHS ester** is the modification of primary amines. The following is a general protocol for the conjugation of this NHS ester to a protein.

Materials

- **6-(tert-Butoxy)-6-oxohexanoic NHS ester**
- Protein or other amine-containing molecule
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)

- Reaction Buffer: 0.1 M sodium phosphate buffer or 0.1 M sodium bicarbonate buffer, pH 7.2-8.5. Avoid buffers containing primary amines like Tris.
- Quenching Buffer (optional): 1 M Tris-HCl, pH 8.0 or 1 M glycine.
- Purification column (e.g., size-exclusion chromatography).

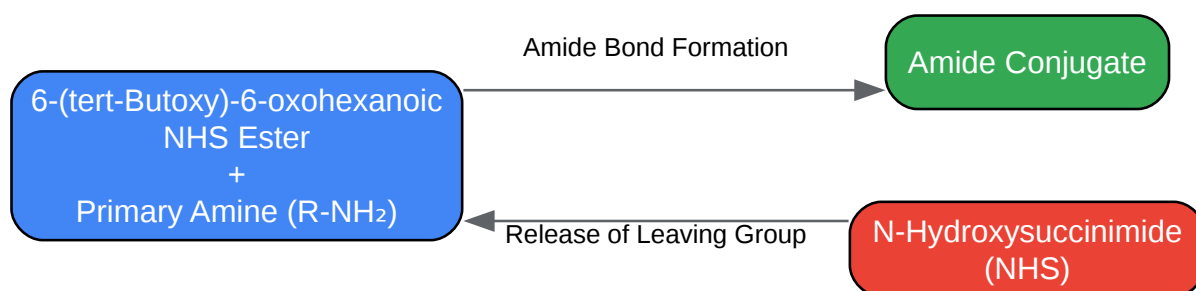
Procedure

- Preparation of Reagents:
 - Equilibrate the **6-(tert-Butoxy)-6-oxohexanoic NHS ester** to room temperature before opening.
 - Just before use, dissolve the NHS ester in a small amount of anhydrous DMF or DMSO to prepare a concentrated stock solution.
- Reaction Setup:
 - Dissolve the amine-containing molecule (e.g., protein) in the reaction buffer.
 - Add the desired molar excess of the dissolved NHS ester to the protein solution while gently vortexing. A 5 to 20-fold molar excess of the NHS ester is a common starting point.
- Incubation:
 - Incubate the reaction mixture at room temperature for 30-60 minutes or at 4°C for 2-4 hours. The optimal reaction time should be determined empirically.
- Quenching (Optional):
 - To terminate the reaction, add the quenching buffer to a final concentration of 20-50 mM to consume any unreacted NHS ester.
- Purification:
 - Remove excess, unreacted NHS ester and byproducts by size-exclusion chromatography or dialysis.

Visualizations

Reaction of NHS Ester with a Primary Amine

The following diagram illustrates the general reaction mechanism of an NHS ester with a primary amine, resulting in a stable amide bond.

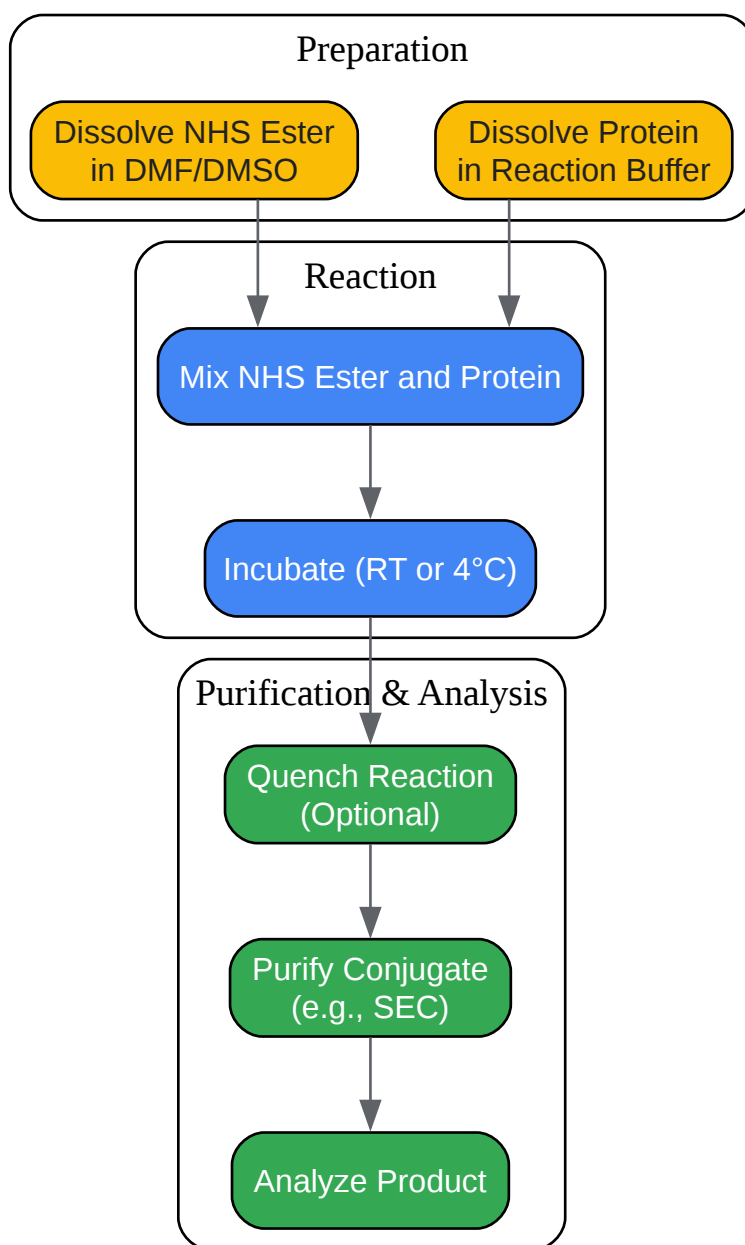


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Caption: Reaction of an NHS ester with a primary amine.

Experimental Workflow for Protein Conjugation

This diagram outlines the key steps in a typical experimental workflow for conjugating **6-(tert-Butoxy)-6-oxohexanoic NHS ester** to a protein.



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Caption: Workflow for protein conjugation with an NHS ester.

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